

Safeguarding Your Research: A Comprehensive Guide to Handling DL-Aspartic acid-13C

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Compound of Interest

Compound Name: DL-Aspartic acid-13C

Cat. No.: B160285

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **DL-Aspartic acid-13C**.

This guide provides detailed procedural information to ensure the safe handling and disposal of **DL-Aspartic acid-13C** in a laboratory setting. Adherence to these protocols is crucial for minimizing risks and ensuring a safe research environment.

Personal Protective Equipment (PPE)

When handling **DL-Aspartic acid-13C**, a thorough hazard assessment should be conducted to ensure the appropriate level of personal protection.^{[1][2]} The minimum required PPE includes:

- **Eye and Face Protection:** Chemical safety goggles are mandatory to protect against potential splashes.^{[2][3][4]} In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.^[4]
- **Skin and Body Protection:** A lab coat is essential to protect clothing and skin from potential contamination.^{[1][2][3][4][5]}
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for hand protection.^{[1][2][3][4]} It is important to note that gloves should be inspected before use and changed immediately if contaminated.

- Footwear: Closed-toe shoes must be worn at all times in the laboratory to protect against spills and falling objects.[2][3]

Quantitative Data Summary

The following table summarizes key physical and chemical properties of DL-Aspartic acid, which are expected to be nearly identical for its ¹³C labeled counterpart.

| Property | Value |
|------------------------|--|
| Molecular Weight | 133.1 g/mol [6][7] |
| Melting Point | 270°C (518°F)[6] |
| Specific Gravity | 1.66 (Water = 1)[6][7] |
| Solubility | Very slightly soluble in cold water[6] |
| pH (1% solution/water) | 4 (Acidic)[6] |

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **DL-Aspartic acid-¹³C** from receipt to use in experiments.

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7]
- Preparation for Use:
 - Before handling, ensure all required PPE is correctly worn.
 - Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any dust particles.
- Weighing and Aliquoting:

- When weighing the solid compound, use a spatula and handle it carefully to minimize dust generation.
- If preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Experimental Use:
 - Follow all laboratory-specific standard operating procedures for the experiment being conducted.
 - Avoid contact with skin and eyes.[\[7\]](#)
- Post-Experiment:
 - Decontaminate all work surfaces and equipment used.
 - Properly label and store any remaining material.

Disposal Plan

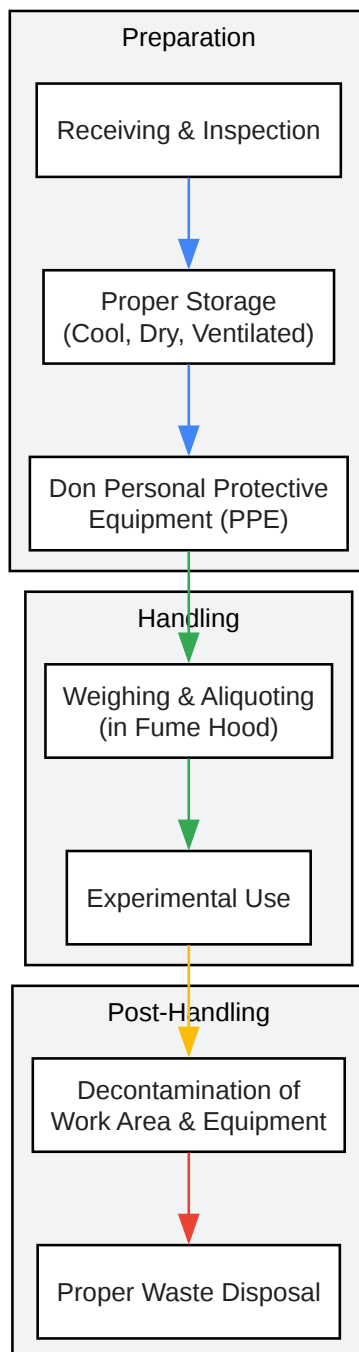
As **DL-Aspartic acid-13C** is a stable isotope-labeled compound, it is not radioactive and does not require special disposal procedures associated with radioactive materials.[\[8\]](#)[\[9\]](#) The waste should be handled according to local and institutional regulations for non-hazardous chemical waste.[\[8\]](#)

- Solid Waste:
 - Collect any spilled solid material using appropriate tools to avoid dust generation and place it in a designated, labeled waste container.[\[6\]](#)[\[10\]](#)
 - Contaminated materials such as gloves and weighing paper should also be placed in this container.
- Liquid Waste:
 - Aqueous solutions can typically be neutralized and disposed of down the drain with copious amounts of water, in accordance with local regulations.

- Solutions containing organic solvents should be collected in a labeled solvent waste container for proper disposal by the institution's environmental health and safety department.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as chemical waste.
 - Once cleaned, the container can be disposed of as regular laboratory glassware.

Workflow for Handling DL-Aspartic acid-13C

Workflow for Handling DL-Aspartic acid-13C

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Caption: This diagram outlines the key steps for the safe handling of **DL-Aspartic acid-13C**.

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